

Molecular formula and weight of Diethyl dodecanedioate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl dodecanedioate

Cat. No.: B016437

[Get Quote](#)

An In-depth Technical Guide on Diethyl Dodecanedioate

This guide provides essential information regarding the molecular properties of **Diethyl dodecanedioate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

Diethyl dodecanedioate is a diester of dodecanedioic acid. Its fundamental molecular characteristics are summarized below.

Property	Value
Molecular Formula	C ₁₆ H ₃₀ O ₄ [1] [2]
Molecular Weight	286.41 g/mol [1] [2] [3] [4]
CAS Number	10471-28-0 [1]

Experimental Protocols

The determination of the molecular weight and formula of **Diethyl dodecanedioate** is typically achieved through standard analytical chemistry techniques.

Mass Spectrometry for Molecular Weight Determination:

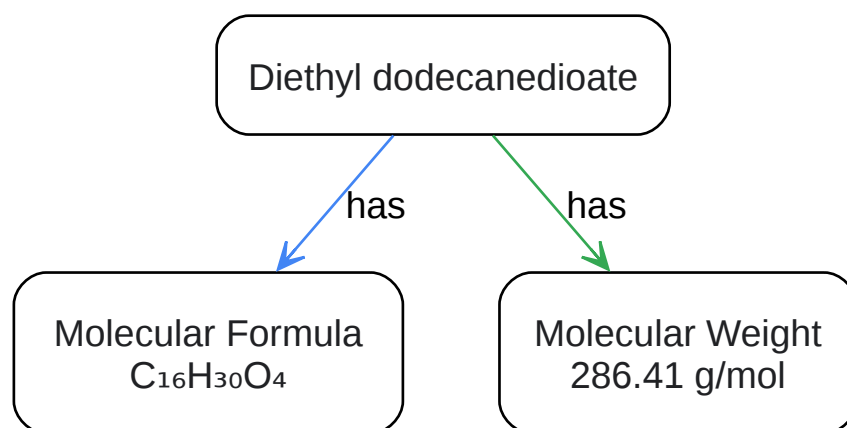
- **Sample Preparation:** A dilute solution of **Diethyl dodecanedioate** is prepared in a suitable volatile organic solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into a mass spectrometer and ionized, commonly using electrospray ionization (ESI) or electron ionization (EI).
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the resulting ions is measured. For **Diethyl dodecanedioate**, the molecular ion $[M]^+$ or a protonated molecule $[M+H]^+$ would be observed.
- **Data Interpretation:** The peak corresponding to the molecular ion is identified to determine the molecular weight. High-resolution mass spectrometry can further confirm the elemental composition.

Elemental Analysis for Molecular Formula Determination:

- **Combustion:** A precisely weighed sample of **Diethyl dodecanedioate** is combusted in a furnace in the presence of excess oxygen.
- **Gas Separation:** The combustion products (carbon dioxide, water, etc.) are passed through a series of absorbent traps or a gas chromatography column to separate them.
- **Quantification:** The amount of each element (carbon, hydrogen, and oxygen) is determined by measuring the amount of the corresponding combustion product.
- **Formula Calculation:** The percentage composition of each element is used to calculate the empirical formula, which is then compared with the molecular weight from mass spectrometry to determine the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



[Click to download full resolution via product page](#)

Relationship between Compound, Formula, and Weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. CAS 10471-28-0: Dodecanedioic acid, 1,12-diethyl ester [cymitquimica.com]
- 3. scbt.com [scbt.com]
- 4. 10471-28-0|Diethyl dodecanedioate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Molecular formula and weight of Diethyl dodecanedioate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b016437#molecular-formula-and-weight-of-diethyl-dodecanedioate\]](https://www.benchchem.com/product/b016437#molecular-formula-and-weight-of-diethyl-dodecanedioate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com